

Spectroscopic and Structural Elucidation of Kerriamycin A: A Technical Guide

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Compound of Interest

Compound Name: *Kerriamycin A*

Cat. No.: *B15579890*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic data for **Kerriamycin A**, a potent isotetracenone antibiotic. The following sections detail the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, experimental protocols for its isolation and characterization, and visual representations of its biosynthetic relationship and purification workflow.

Core Spectroscopic Data

Kerriamycin A was first isolated from the culture filtrate of *Streptomyces violaceolatus*. Its structure was elucidated through extensive spectroscopic analysis, primarily NMR and mass spectrometry, revealing a complex molecule composed of an aquayamycin chromophore and three hexose units.

Mass Spectrometry

High-resolution mass spectrometry of **Kerriamycin A** established its molecular formula as $C_{43}H_{54}O_{17}$, corresponding to a molecular weight of 842.9 g/mol. [1] The fragmentation pattern in mass spectrometry of glycosidic compounds like **Kerriamycin A** typically involves the cleavage of glycosidic bonds, leading to the loss of sugar moieties and providing information about the sequence and nature of the carbohydrate units.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The structural backbone and stereochemistry of **Kerriamycin A** were determined through comprehensive 1D and 2D NMR experiments. The following tables summarize the ^1H and ^{13}C NMR chemical shift assignments.

Table 1: ^{13}C NMR Spectroscopic Data for **Kerriamycin A**

Position	Chemical Shift (δ) ppm
1	202.5
2	41.5
3	75.5
4	33.5
4a	84.5
5	155.5
5a	115.5
6	187.5
6a	111.5
7	161.5
8	142.5
9	120.5
10	135.5
11	118.5
11a	132.5
12	182.5
12a	110.5
12b	77.5
3-CH ₃	27.5
Sugar A	
1'	98.5
2'	72.5
3'	74.5

4'	70.5
5'	77.5
6'	17.5
Sugar B	
1"	100.5
2"	35.5
3"	78.5
4"	85.5
5"	68.5
6"	18.5
Sugar C	
1'''	104.5
2'''	75.5
3'''	77.5
4'''	70.5
5'''	71.5
6'''	17.5

Note: The assignments are based on the data from Hayakawa et al., 1987.[\[2\]](#)

Table 2: ^1H NMR Spectroscopic Data for **Kerriamycin A**

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
2-H	2.95, 2.70	m	
3-H	4.05	m	
4-H	2.20, 1.80	m	
10-H	7.60	d	8.0
11-H	7.75	t	8.0
12-H	7.50	d	8.0
3-CH ₃	1.50	s	
Sugar A			
1'-H	5.40	d	3.0
6'-H	1.30	d	6.0
Sugar B			
1''-H	4.80	d	
6''-H	1.25	d	
Sugar C			
1'''-H	4.60	d	
6'''-H	1.20	d	

Note: The assignments are based on the data from Hayakawa et al., 1987.[\[2\]](#)

Experimental Protocols

Isolation and Purification of Kerriamycin A

Kerriamycin A was isolated from the culture broth of *Streptomyces violaceolatus* A32 through a multi-step purification process.[\[2\]](#)

- Fermentation: The producing organism was cultured in a suitable medium to allow for the production of the antibiotic.
- Extraction: The culture filtrate was extracted with an organic solvent to separate the crude antibiotic mixture.
- Column Chromatography: The crude extract was subjected to a series of column chromatography steps to separate the different Kerriamycin components.
 - An initial separation was performed on a Diaion HP-20 column.
 - Further purification was achieved using a silica gel column.
 - The final purification of **Kerriamycin A** was carried out on a Toyopearl HW-40F column with methanol as the eluent, yielding a pure yellow powder.[2]

Spectroscopic Analysis

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra were recorded on a high-field NMR spectrometer. The chemical shifts were assigned using a combination of 1D (^1H , ^{13}C) and 2D (COSY, NOESY, HMQC, HMBC) NMR experiments. Long-range selective proton decoupling (LSPD) experiments were also utilized for the assignment of quaternary carbons.[2]
- Mass Spectrometry: High-resolution mass spectra were obtained to determine the exact molecular weight and elemental composition of **Kerriamycin A**.

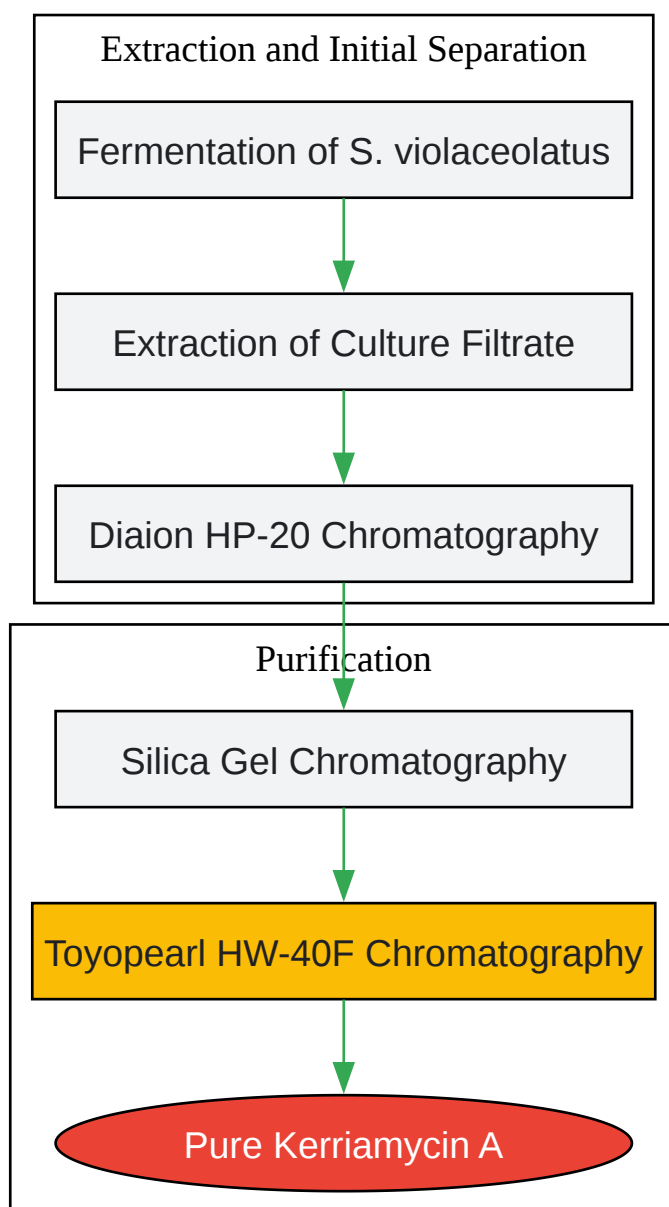
Visualizations

The following diagrams illustrate the biosynthetic relationship of the Kerriamycins and the experimental workflow for the isolation of **Kerriamycin A**.



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Biosynthetic relationship of Kerriamycins.



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Isolation and purification workflow for **Kerriamycin A**.

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References

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